

# Application Notes and Protocols for Preparing Stable Calcium L-lactate Hydrate Solutions

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Calcium L-lactate hydrate*

Cat. No.: *B1469535*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the preparation of stable **Calcium L-lactate hydrate** solutions. It includes quantitative data on solubility, experimental methodologies, and visual representations of key processes to aid in research, development, and formulation activities.

## Introduction

Calcium L-lactate, the calcium salt of L-lactic acid, is a widely utilized compound in the pharmaceutical, food, and cosmetic industries.<sup>[1][2]</sup> It serves as a bioavailable source of calcium for supplements and fortified foods and is also used as a texture enhancer and stabilizer.<sup>[1][2]</sup> Calcium L-lactate exists in several hydration states, with the pentahydrate being the most common form.<sup>[3][4]</sup> The preparation of stable aqueous solutions of Calcium L-lactate is crucial for its various applications, requiring a thorough understanding of its solubility and the factors that influence its stability in solution.

## Quantitative Data: Solubility of Calcium L-lactate

The solubility of Calcium L-lactate is influenced by temperature, the isomeric form of the lactate, and the presence of other solutes. The L-isomer is more soluble than the racemic DL-form.<sup>[3]</sup> The following tables summarize the solubility of Calcium L-lactate pentahydrate in water at various temperatures.

Table 1: Solubility of Calcium L-lactate in Water

Temperature (°C)	Solubility ( g/100 mL of water)
10	4.8[3]
20	5.8[3]
25	6.7[3]
30	8.5[3]

Table 2: Solubility of **Calcium L-lactate Hydrates**

Hydrate Form	Temperature (°C)	Solubility ( g/100 g of water)
Monohydrate, Trihydrate, Pentahydrate	20	3.4[1]
Trihydrate and Pentahydrate	25	9[1]

## Experimental Protocols

### Protocol for Preparation of Calcium L-lactate Pentahydrate Crystals

This protocol outlines the synthesis of Calcium L-lactate pentahydrate from L-lactic acid and a calcium source, such as calcium carbonate or calcium hydroxide.[1][5]

#### Materials:

- L-lactic acid solution (e.g., 80%)
- Calcium carbonate ( $\text{CaCO}_3$ ) or Calcium hydroxide ( $\text{Ca(OH)}_2$ )
- Deionized water
- Absolute ethanol

- Activated carbon (for decolorization, optional)

**Equipment:**

- Reaction vessel with stirring capability
- Heating mantle or water bath
- Filtration apparatus (e.g., Buchner funnel)
- Crystallizer or beaker
- Drying oven

**Procedure:**

- Reaction:
  - Slowly add the L-lactic acid solution to a stirred suspension of calcium carbonate or calcium hydroxide in deionized water. The molar ratio should be approximately 2:1 for lactic acid to calcium carbonate/hydroxide.[5]
  - Maintain the reaction temperature between 28-32°C.[5]
- Decolorization (Optional):
  - Heat the resulting Calcium L-lactate solution to 70°C.
  - Add a small amount of activated carbon and stir for 30 minutes to decolorize the solution.
- Filtration:
  - Filter the hot solution to remove any unreacted starting materials and activated carbon.
- Concentration and Crystallization:
  - Evaporate a portion of the water from the filtrate to concentrate the solution.

- Cool the concentrated solution to room temperature or lower (e.g., 4°C) to induce crystallization of Calcium L-lactate pentahydrate.
- **Washing and Drying:**
  - Collect the crystals by filtration.
  - Wash the crystals with a small amount of cold absolute ethanol to remove impurities.
  - Dry the crystals in an oven at a temperature below 55°C to avoid dehydration of the pentahydrate form.[\[1\]](#)

## Protocol for Preparing a Stable Calcium L-lactate Oral Solution

This protocol is adapted from a patented method for preparing a stable oral solution of Calcium L-lactate.

### Materials:

- Calcium L-lactate
- Citric acid
- Xylitol
- Sucralose
- Deionized water

### Equipment:

- Beakers
- Heating plate with stirring capability
- Filtration apparatus
- Volumetric flasks

**Procedure:**

- Dissolution of Calcium Lactate:
  - Heat a portion of the deionized water and dissolve the required amount of Calcium L-lactate.
  - Cool the solution and filter to remove any undissolved particles.
- Preparation of Sweetener Solution:
  - In a separate beaker, dissolve xylitol in an appropriate amount of deionized water and filter the solution.
- Mixing and pH Adjustment:
  - Combine the Calcium L-lactate solution and the xylitol solution.
  - Add sucralose and citric acid to the mixed solution and stir until fully dissolved.
  - Adjust the pH of the solution to a range of 4.5-6.5.
- Final Volume Adjustment and Filtration:
  - Transfer the solution to a volumetric flask and add deionized water to the final desired volume.
  - Stir the solution to ensure homogeneity, let it stand, and then filter the final solution.

## Protocol for Preparing a Supersaturated Stable Calcium L-lactate Solution with Sodium Gluconate

The addition of sodium D-gluconate can significantly increase the solubility of Calcium L-lactate, leading to the formation of stable, supersaturated solutions.<sup>[6][7]</sup> This is due to the formation of soluble complexes between calcium, lactate, and gluconate ions.<sup>[6]</sup>

**Materials:**

- Calcium L-lactate pentahydrate
- Sodium D-gluconate
- Deionized water

**Equipment:**

- Beaker with magnetic stirrer
- Temperature-controlled water bath

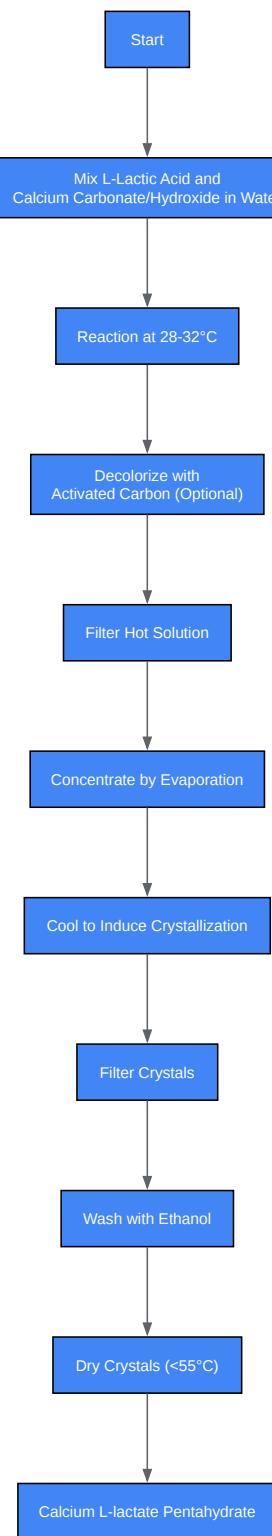
**Procedure:**

- Prepare a Saturated Calcium L-lactate Solution:
  - Add an excess of Calcium L-lactate pentahydrate to deionized water in a beaker.
  - Stir the solution at a constant temperature (e.g., 25°C) for a sufficient time to ensure saturation.
- Induce Supersaturation:
  - While stirring the saturated Calcium L-lactate solution, slowly add solid sodium D-gluconate. A gluconate to lactate ratio of around three has been shown to be effective.[\[6\]](#)  
[\[7\]](#)
  - Continue stirring until the sodium D-gluconate is completely dissolved. The solution will become supersaturated with respect to calcium gluconate but will remain stable for an extended period.[\[6\]](#)

## Mandatory Visualizations

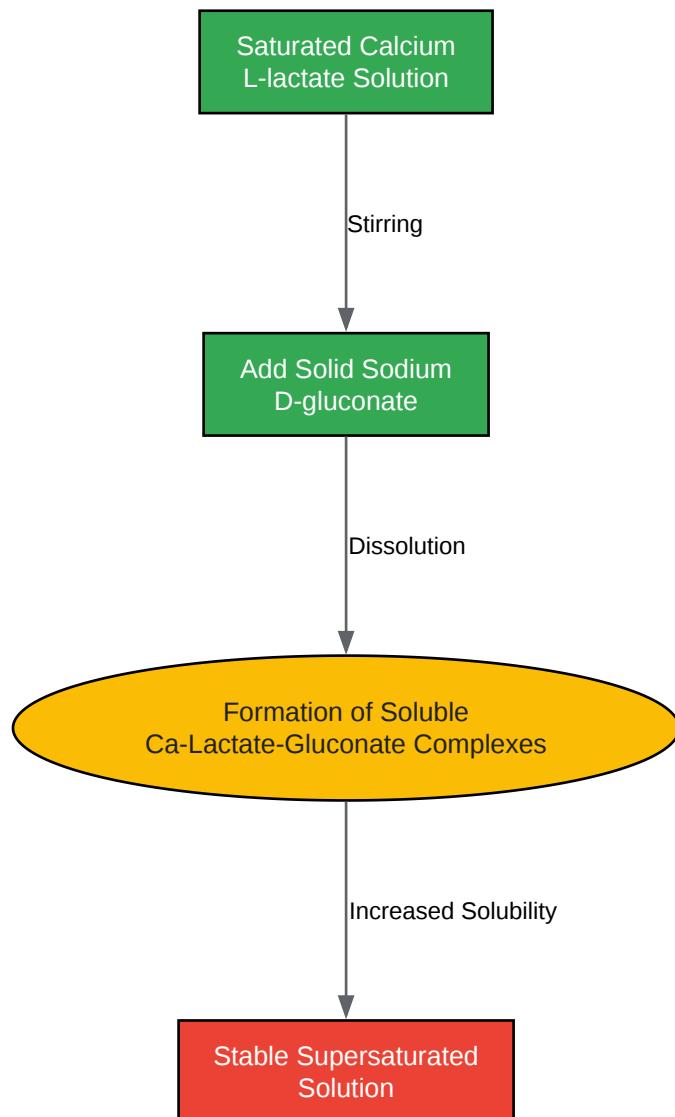
The following diagrams illustrate the experimental workflow for preparing Calcium L-lactate solutions and the chemical interactions leading to the formation of stable, supersaturated solutions.

## Preparation of Calcium L-lactate Solution

[Click to download full resolution via product page](#)

Caption: Experimental workflow for the synthesis of Calcium L-lactate pentahydrate.

## Stabilization with Sodium Gluconate

[Click to download full resolution via product page](#)

Caption: Formation of a stable, supersaturated solution with sodium gluconate.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Calcium lactate | 814-80-2 [chemicalbook.com]
- 2. researchgate.net [researchgate.net]
- 3. Calcium lactate - Wikipedia [en.wikipedia.org]
- 4. CALCIUM LACTATE USP PENTAHYDRATE - PCCA [pccarx.com]
- 5. CN104230700A - Production process for preparing calcium lactate through one-step synthesis method - Google Patents [patents.google.com]
- 6. Spontaneous supersaturation of calcium D-gluconate during isothermal dissolution of calcium L-lactate in aqueous sodium D-gluconate - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Application Notes and Protocols for Preparing Stable Calcium L-lactate Hydrate Solutions]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1469535#protocol-for-preparing-stable-calcium-l-lactate-hydrate-solutions>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)